

Personal protective equipment for handling 2-Nitrophenyl butyrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitrophenyl butyrate

Cat. No.: B1199213

[Get Quote](#)

Essential Safety and Handling Guide for 2-Nitrophenyl Butyrate

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **2-Nitrophenyl butyrate**. Adherence to these procedures is essential for ensuring personal safety and proper disposal.

Chemical Identifier:

- Name: **2-Nitrophenyl butyrate**
- CAS Number: 2487-26-5

Hazard Summary: **2-Nitrophenyl butyrate** is classified as a skin sensitizer and may cause an allergic skin reaction.[1][2][3] It is crucial to avoid all personal contact, including inhalation of any dust, fumes, or vapors.[4]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **2-Nitrophenyl butyrate**. The following table summarizes the required PPE.

PPE Category	Specification
Eye and Face	Tightly fitting safety goggles or a face shield, conforming to EN 166 (EU) or NIOSH (US) standards, should be used.[1][2]
Hand	Chemical-resistant gloves (e.g., disposable nitrile) must be worn.[5] Gloves should be inspected before use and disposed of after contact.[2][5]
Body	A lab coat or chemical-resistant coveralls should be worn.[5][6] Contaminated work clothing should not be allowed out of the workplace.[1][2][3]
Respiratory	If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., ABEK type) is necessary.[1][3]
Footwear	Closed-toe and closed-heel shoes that cover the entire foot are required.[5]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][4]
- Ensure that an eyewash station and safety shower are readily accessible.
- Remove all sources of ignition.[1]

2. Donning PPE:

- Before handling the chemical, put on all required PPE as specified in the table above.

3. Handling the Chemical:

- Avoid the formation of dust and aerosols.[1]
- Avoid breathing any mist, gas, or vapors.[1]
- Prevent contact with skin and eyes.[1]
- Use non-sparking tools if there is a risk of electrostatic discharge.[1]

4. In Case of a Spill:

- Evacuate personnel to a safe area.[1]
- Wear appropriate PPE, including respiratory protection if necessary.
- Contain the spill using sand, earth, or other non-combustible absorbent material.[4]
- Collect the spilled material and place it in a suitable, closed container for disposal.[1][4]
- Wash the spill area thoroughly.[4]

5. After Handling:

- Wash hands thoroughly with soap and water after handling the chemical.[2][3]
- Carefully remove and dispose of contaminated gloves.[2]
- Wash any contaminated clothing before reuse.[2][3]

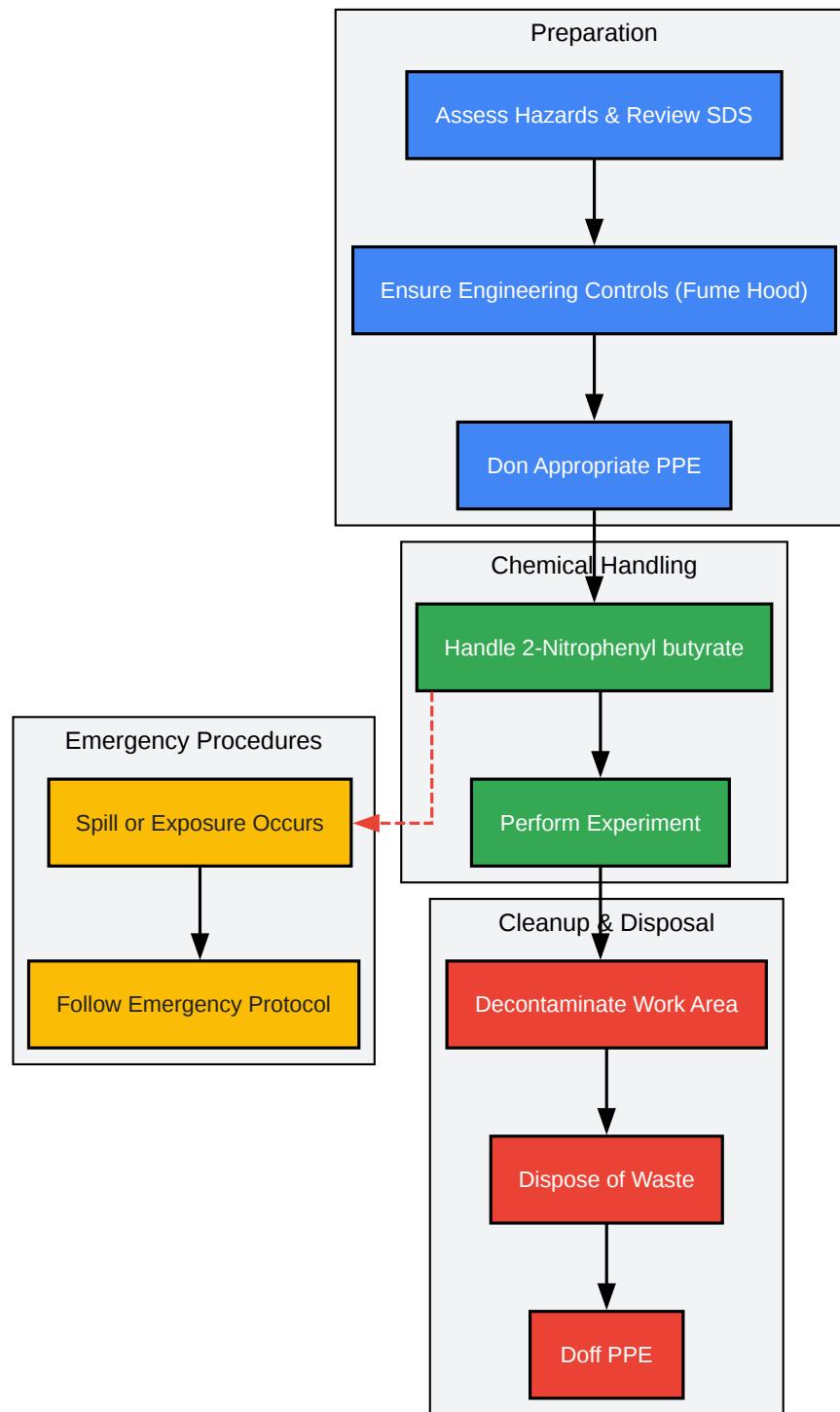
Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.[4]

- Chemical Waste: Dispose of **2-Nitrophenyl butyrate** and any contaminated materials in a designated hazardous waste container.[1][2][3] The container must be properly labeled.
- Contaminated PPE: Used gloves and disposable lab coats should be placed in a sealed bag and disposed of as hazardous waste.

- Containers: Do not reuse empty containers. Puncture and dispose of them at an authorized landfill or as directed by your institution's safety protocols.[\[4\]](#)

Experimental Workflow

[Click to download full resolution via product page](#)**Caption: Workflow for Safely Handling 2-Nitrophenyl Butyrate.**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. canbipharm.com [canbipharm.com]
- 3. beta.lakeland.edu [beta.lakeland.edu]
- 4. datasheets.scbt.com [datasheets.scbt.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. epa.gov [epa.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling 2-Nitrophenyl butyrate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1199213#personal-protective-equipment-for-handling-2-nitrophenyl-butyrate>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com